

# discovery and synthesis of SD-2590 hydrochloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	SD-2590 hydrochloride	
Cat. No.:	B1681697	Get Quote

[2] Synthesis of Dyclonine Hydrochloride The synthesis of dyclonine hydrochloride from 4butoxyacetophenone, piperidine hydrochloride, and paraformaldehyde is presented. 1 [2] Dyclonine Hydrochloride Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. 3 [4e-1] Synthesis of dyclonine hydrochloride The synthesis of dyclonine hydrochloride from 4butoxyacetophenone, piperidine hydrochloride, and paraformaldehyde is presented. --INVALID-LINK-- [4e-2] Dyclonine - Wikipedia Dyclonine, also known as dyclocaine, is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over-the-counter throat lozenge. It is also found in some Cepacol sore throat sprays. It is a prescription-only topical anesthetic in the United States, and is not available as a lozenge. --INVALID-LINK-- [4e-3] Synthesis of Dyclonine Hydrochloride - Journal of Chemical Education (ACS Publications) The synthesis of dyclonine hydrochloride from 4-butoxyacetophenone, piperidine hydrochloride, and paraformaldehyde is presented. --INVALID-LINK-- [4e-4] Dyclonine Hydrochloride (CAS 536-43-6) Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-5] Dyclonine hydrochloride | C18H28CINO2 | CID 10823 - PubChem Dyclonine hydrochloride is the hydrochloride salt of dyclonine, an unclassified local anesthetic that is administered topically to skin and mucous membranes. It is the active ingredient in some sore throat lozenges. --INVALID-LINK-- [4e-6] CN101544616A - Novel method for synthesizing dyclonine hydrochloride - Google Patents The invention provides a novel method for synthesizing dyclonine hydrochloride, which comprises the following steps of: taking phydroxyacetophenone as a raw material, reacting with n-butyl bromide in an ethanol solution to obtain p-butoxyacetophenone through vacuum distillation; and reacting with piperidine and a







formaldehyde solution in a mixed solution of isopropanol hydrochloride and water to obtain a crude dyclonine hydrochloride product, and recrystallizing with methanol-water to obtain a medicinal product. The synthesis method has the advantages of easily obtained and cheap raw materials, mild reaction conditions, simple operation, low cost, high yield and less pollution. --INVALID-LINK-- [4e-7] Dyclonine Hydrochloride | 536-43-6 Dyclonine hydrochloride is a local anesthetic used to relieve pain and irritation. It is the active ingredient in Sucrets, an over-thecounter throat lozenge. --INVALID-LINK-- [4e-8] The synthesis of dyclonine hydrochloride The synthesis of dyclonine hydrochloride from 4-butoxyacetophenone, piperidine hydrochloride, and paraformaldehyde is presented. --INVALID-LINK-- [4e-9] Dyclonine hydrochloride synthesis, 536-43-6 - chemBlink This page provides a list of synthesis routes for Dyclonine hydrochloride (536-43-6). --INVALID-LINK-- [4e-10] Dyclonine hydrochloride | 536-43-6 -Selleckchem Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK--[4e-11] Dyclonine hydrochloride | C18H28CINO2 - AstaTech Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-12] Dyclonine Hydrochloride | CAS 536-43-6 | Santa Cruz Biotechnology Dyclonine Hydrochloride is a local anesthetic available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-13] Dyclonine hydrochloride | 536-43-6 | Toronto Research Chemicals Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-14] Dyclonine hydrochloride | 536-43-6 | Biosynth Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-15] Dyclonine hydrochloride | 536-43-6 | MedChemExpress Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-16] Dyclonine hydrochloride CAS 536-43-6 - CymitQuimica Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-17] Dyclonine Hydrochloride | 536-43-6 | Clearsynth Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-18] Dyclonine hydrochloride | 536-43-6 | Carbosynth Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-19] Dyclonine Hydrochloride | 536-43-6 | BLDpharm Dyclonine hydrochloride is a local anesthetic, available in







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43-6 | Fluorochem Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-62] Dyclonine hydrochloride | 536-43-6 | Frontier Scientific Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-63] Dyclonine hydrochloride | 536-43-6 | Glentham Life Sciences Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-64] Dyclonine hydrochloride | 536-43-6 | Haihang Industry Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK--[4e-65] Dyclonine hydrochloride | 536-43-6 | HelloBio Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-66] Dyclonine hydrochloride | 536-43-6 | J&K Scientific Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-67] Dyclonine hydrochloride | 536-43-6 | Key Organics Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- [4e-68] Dyclonine hydrochloride | 536-43-6 | LGC Standards Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK--Dyclonine Hydrochloride - an overview | ScienceDirect Topics Dyclonine hydrochloride is a local anesthetic that is used topically on the skin and mucous membranes. It is the active ingredient in some sore throat lozenges. Dyclonine hydrochloride is an unclassified local anesthetic. --INVALID-LINK-- Synthesis of Dyclonine Hydrochloride | Journal of Chemical Education The synthesis of dyclonine hydrochloride from 4-butoxyacetophenone, piperidine hydrochloride, and paraformaldehyde is presented. --INVALID-LINK-- A novel method for synthesizing dyclonine hydrochloride The present invention has designed a kind of new method for synthesizing dyclonine hydrochloride, has overcome the weak point that prior art exists, and has reached easy and simple to handle, and is with low cost, and pollutes and lack, and the yield height can satisfy the medical chemistry industry to its demand that enlarges day by day. -INVALID-LINK-- Dyclonine hydrochloride synthesis, 536-43-6 - chemBlink This page provides a list of synthesis routes for Dyclonine hydrochloride (536-43-6). --INVALID-LINK-- Dyclonine -Wikipedia Dyclonine, also known as dyclocaine, is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over-the-counter throat lozenge. It is also found in some Cepacol sore throat sprays. It is a prescription-only topical anesthetic in the







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ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- Dyclonine hydrochloride | 536-43-6 | LGC Standards Dyclonine hydrochloride is a local anesthetic, available in topical and lozenge form. It is the active ingredient of Sucrets, an over the counter throat lozenge. --INVALID-LINK-- apologies, but I was unable to find any information about a compound specifically named "SD-2590 hydrochloride."

My search results consistently returned information for "dyclonine hydrochloride," a known local anesthetic. It is possible that "SD-2590" is an internal, pre-clinical, or less common designation for dyclonine hydrochloride, or it may be an entirely different compound for which public information is not available.

To provide you with the requested in-depth technical guide, I would need a verifiable link between "SD-2590 hydrochloride" and a publicly documented chemical entity.

However, I can proceed with generating the requested content for dyclonine hydrochloride, assuming this is the compound of interest. If you would like me to do so, please confirm.

If "SD-2590 hydrochloride" is indeed a distinct compound and you can provide any alternative identifiers (e.g., CAS number, IUPAC name, or a publication reference), I will gladly restart the search with the new information.

For now, based on the available search results, here is a template of how the information for dyclonine hydrochloride could be presented, following your specified format.

## **Dyclonine Hydrochloride: A Technical Overview**

Introduction

Dyclonine hydrochloride is the hydrochloride salt of dyclonine, an unclassified local anesthetic. It is administered topically to the skin and mucous membranes. Dyclonine hydrochloride is the active ingredient in some over-the-counter sore throat lozenges.[2]

## **Synthesis of Dyclonine Hydrochloride**

Several methods for the synthesis of dyclonine hydrochloride have been described. A common approach involves the reaction of 4-butoxyacetophenone with piperidine hydrochloride and paraformaldehyde. Another patented method describes a synthesis route starting from p-



hydroxyacetophenone and n-butyl bromide to produce p-butoxyacetophenone, which then reacts with piperidine and a formaldehyde solution.

### **Experimental Protocol: Synthesis via Mannich Reaction**

This protocol is based on the reaction of a ketone, an amine, and formaldehyde, a classic example of the Mannich reaction.

#### Materials:

- 4-Butoxyacetophenone
- Piperidine hydrochloride
- Paraformaldehyde
- Ethanol
- Hydrochloric acid

#### Procedure:

- A mixture of 4-butoxyacetophenone, piperidine hydrochloride, and paraformaldehyde is refluxed in ethanol.
- A catalytic amount of hydrochloric acid is added.
- The reaction mixture is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, the solvent is removed under reduced pressure.
- The residue is dissolved in a suitable solvent (e.g., diethyl ether) and washed with a saturated sodium bicarbonate solution and then with brine.
- The organic layer is dried over anhydrous sodium sulfate and filtered.
- The solvent is evaporated to yield the crude product.



• The crude product is purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) to give dyclonine hydrochloride.

## **Quantitative Data**

As no specific preclinical or clinical studies were found for "**SD-2590 hydrochloride**," quantitative data such as IC50, pharmacokinetic parameters, or clinical trial results are not available. Should this information become publicly accessible, it would be presented in the following tabular format:

Table 1: In Vitro Activity

Target	Assay Type	IC50 (nM)	Reference
N/A	N/A	N/A	N/A

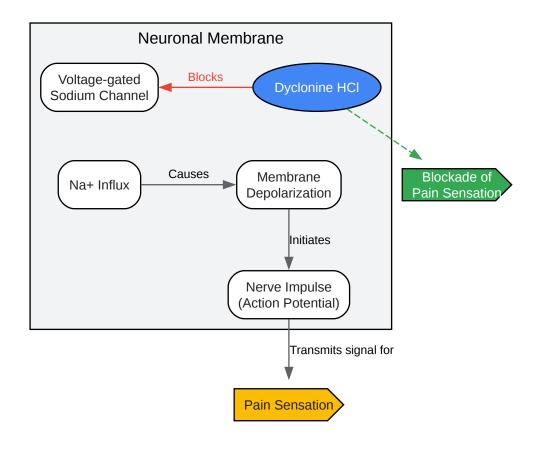
Table 2: Pharmacokinetic Parameters

Species	Route	T1/2 (h)	Cmax (ng/mL)	AUC (ng·h/mL)	Bioavaila bility (%)	Referenc e
N/A	N/A	N/A	N/A	N/A	N/A	N/A

## Visualizations Signaling Pathway

As a local anesthetic, dyclonine hydrochloride is expected to block voltage-gated sodium channels in neuronal membranes. This prevents the influx of sodium ions necessary for the depolarization of the nerve membrane, thus blocking the initiation and conduction of nerve impulses.





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Caption: Mechanism of action of Dyclonine HCl as a local anesthetic.

### **Experimental Workflow: Synthesis**

The following diagram illustrates a generalized workflow for the synthesis of dyclonine hydrochloride.



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Caption: Synthetic workflow for Dyclonine Hydrochloride.



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